

The Biological Activity of Oxyquinoline Sulfate In Vitro: A Technical Guide

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Compound of Interest

Compound Name: Oxyquinoline sulfate

Cat. No.: B1678125

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Introduction

Oxyquinoline sulfate, the sulfate salt of 8-hydroxyquinoline, is a compound with a long history of use as an antiseptic, disinfectant, and preservative. Its biological activities, primarily attributed to the 8-hydroxyquinoline (8-HQ) moiety, are of significant interest in the fields of medicine and drug development. This technical guide provides an in-depth overview of the in vitro biological activity of oxyquinoline, focusing on its antimicrobial and potential anticancer properties. Due to a scarcity of publicly available data specifically for **oxyquinoline sulfate**, this guide will heavily reference the activities of its parent compound, 8-hydroxyquinoline, as a close surrogate. The primary mechanism of action for 8-hydroxyquinoline and its derivatives is believed to be their ability to chelate metal ions, which are essential for various cellular processes in both microorganisms and cancer cells.

Antimicrobial Activity

8-Hydroxyquinoline exhibits a broad spectrum of antimicrobial activity, including antibacterial and antifungal properties. Its efficacy is largely attributed to its ability to chelate metal ions that are crucial for microbial growth and enzymatic functions.

Quantitative Antimicrobial Data

The following table summarizes the Minimum Inhibitory Concentration (MIC) values of 8-hydroxyquinoline and its derivatives against various pathogenic microorganisms.

Compound	Microorganism	MIC (µg/mL)	MIC (µM)	Reference
8-Hydroxyquinoline	Staphylococcus aureus	-	16.0–32.0	[1]
8-Hydroxyquinoline	Neisseria gonorrhoeae	4-8	27.56-55.11	[2]
8-Hydroxyquinoline	Mycobacterium tuberculosis	-	<5 (for some analogs)	[3]
8-Hydroxyquinoline	Candida albicans	-	27.58	[4]
8-Hydroxyquinoline	Enterococcus faecalis	-	27.58	[4]
8-Hydroxyquinoline derivative (PH265)	Cryptococcus neoformans	1 - 0.5	-	[5]
8-Hydroxyquinoline derivative (PH276)	Candida auris	8 - 0.5	-	[5]

Experimental Protocol: Broth Microdilution Method for MIC Determination

This protocol outlines a standard method for determining the Minimum Inhibitory Concentration (MIC) of a compound against a bacterial or fungal strain.

Materials:

- Test compound (**Oxyquinoline sulfate** or 8-hydroxyquinoline)

- Bacterial or fungal strain of interest
- Mueller-Hinton Broth (for bacteria) or RPMI-1640 medium (for fungi)
- 96-well microtiter plates
- Sterile pipette tips and multichannel pipettes
- Incubator
- Microplate reader (optional)

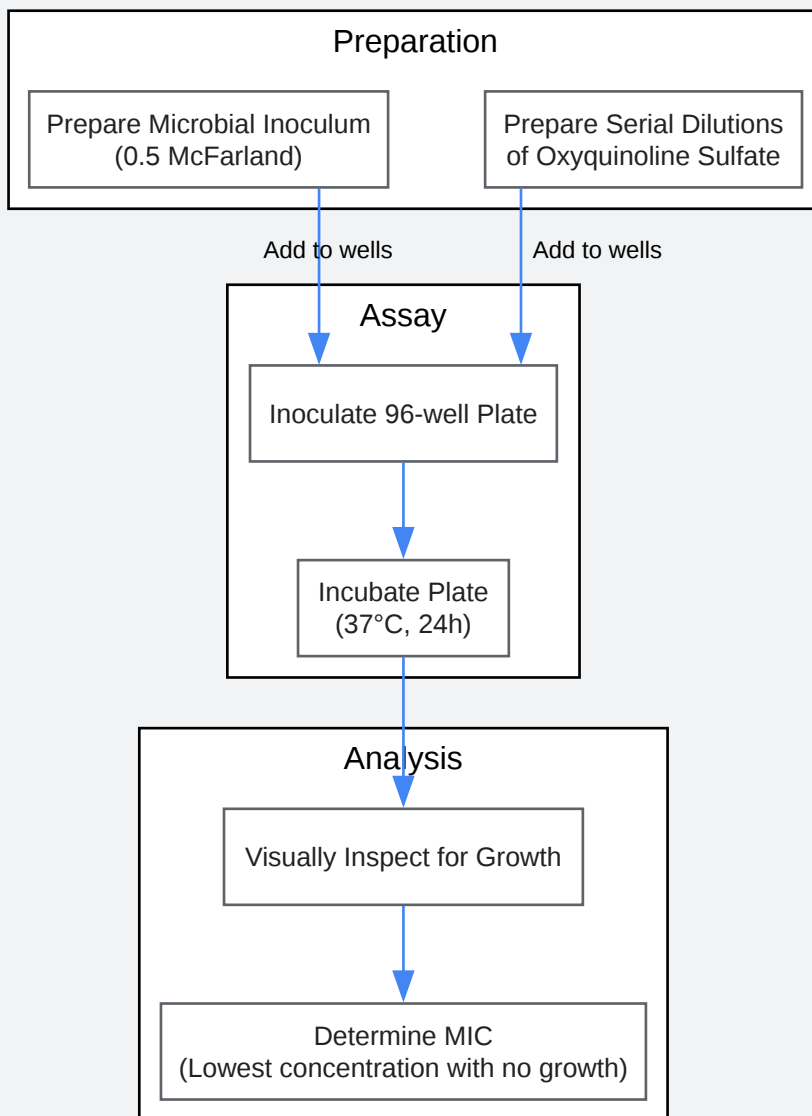
Procedure:

- Preparation of Inoculum:
 - From a fresh culture, pick a few colonies of the microorganism and suspend them in a sterile broth.
 - Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL for bacteria.
 - Dilute the adjusted inoculum to achieve a final concentration of approximately 5×10^5 CFU/mL in the wells of the microtiter plate.
- Preparation of Compound Dilutions:
 - Prepare a stock solution of the test compound in a suitable solvent (e.g., DMSO).
 - Perform serial two-fold dilutions of the stock solution in the appropriate growth medium in the wells of a 96-well plate to achieve a range of desired concentrations.
- Inoculation:
 - Add the prepared microbial inoculum to each well containing the compound dilutions.
 - Include a positive control well (microorganism in broth without the compound) and a negative control well (broth only).

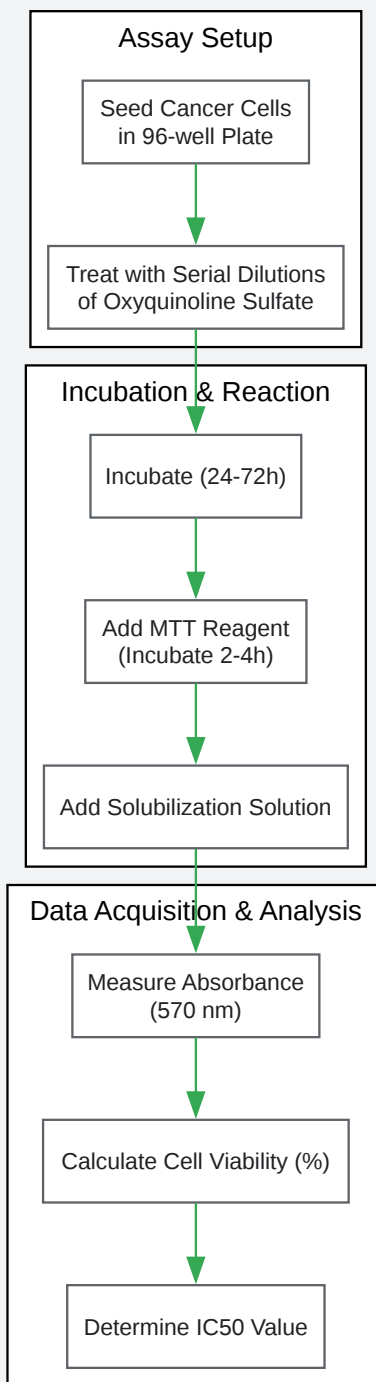
- Incubation:
 - Incubate the microtiter plate at 35-37°C for 18-24 hours for bacteria, or as appropriate for fungi.
- Determination of MIC:
 - The MIC is visually determined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.
 - Alternatively, the absorbance can be read using a microplate reader to determine the inhibition of growth.

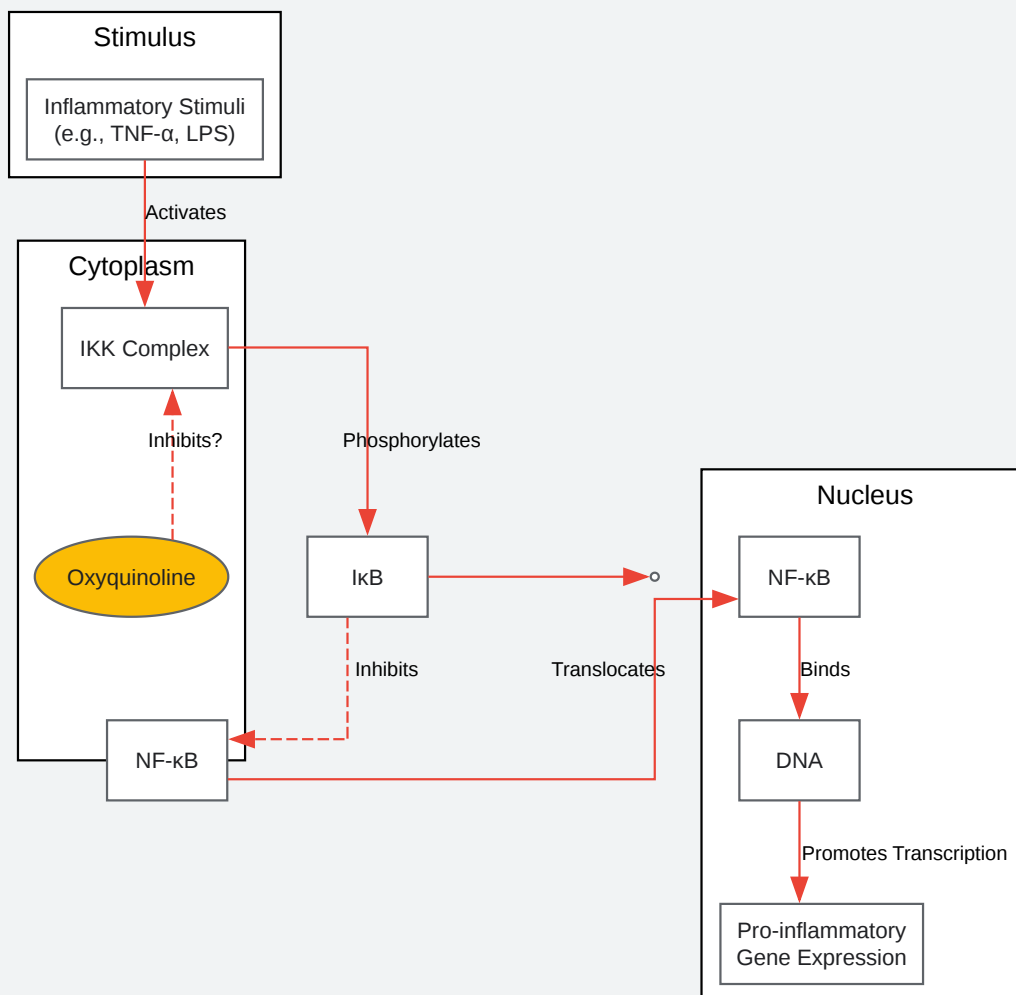
Diagram of Antimicrobial Workflow

Broth Microdilution for MIC Determination Workflow

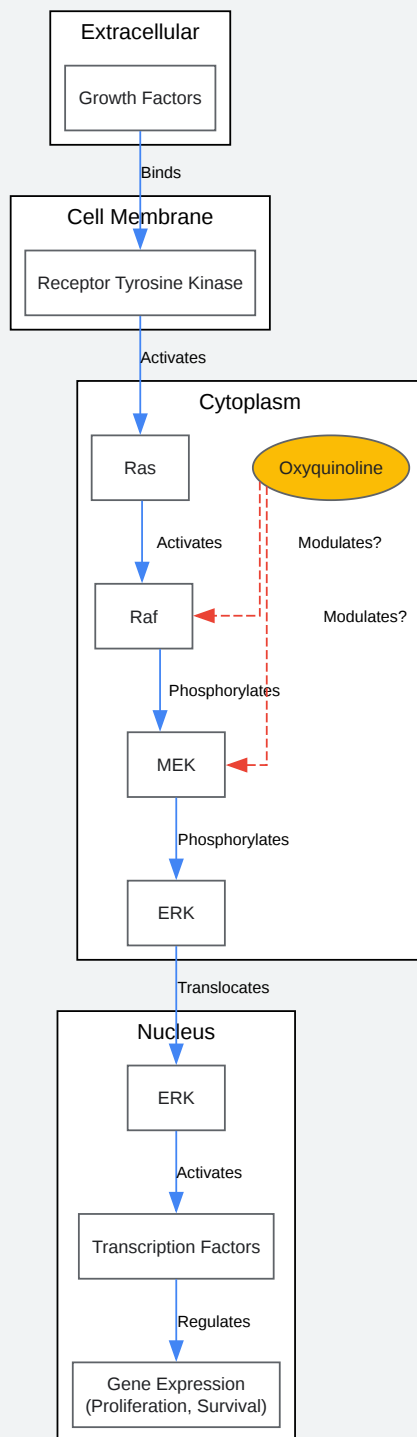


MTT Assay for Cytotoxicity Workflow

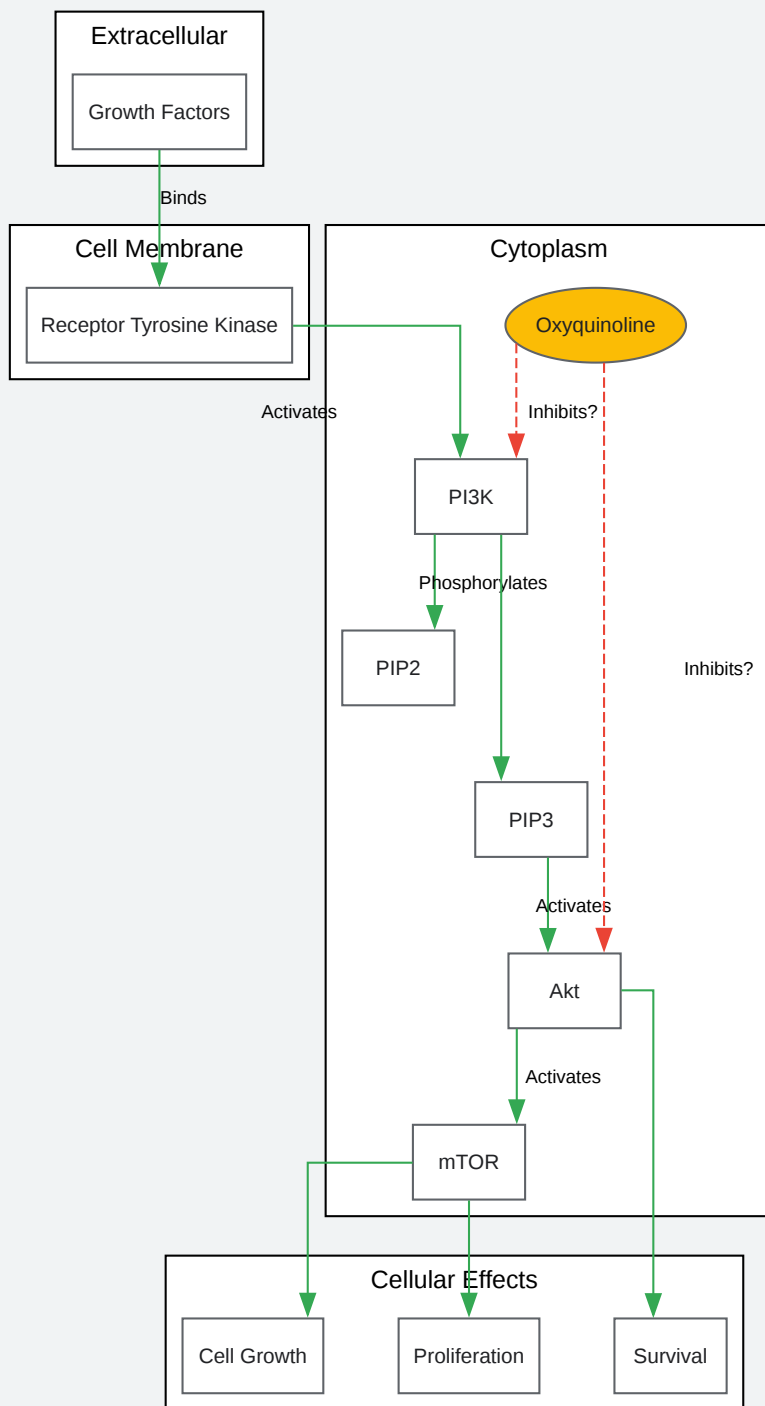


Potential Inhibition of the NF- κ B Pathway by Oxyquinoline

Potential Modulation of the MAPK Pathway by Oxyquinoline



Potential Modulation of the PI3K/Akt Pathway by Oxyquinoline

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References

- 1. Synthesis of 8-Hydroxyquinoline Derivatives as Novel Antitumor Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. mdpi.com [mdpi.com]
- 4. mdpi.com [mdpi.com]
- 5. Hydroxyquinolines inhibit ribonucleic acid-dependent deoxyribonucleic acid polymerase and inactivate Rous sarcoma virus and herpes simplex virus - PubMed [pubmed.ncbi.nlm.nih.gov]
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